

Unraveling "Anabiol": A Case of Mistaken Identity in High-Throughput Screening

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Compound of Interest

Compound Name: *Anabiol*

Cat. No.: *B1667359*

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Initial investigations into "**Anabiol**" for high-throughput screening (HTS) applications have revealed a case of mistaken identity, with the name referring to two distinct corporate entities rather than a specific chemical compound or reagent used in drug discovery assays. This clarification is crucial for researchers, scientists, and drug development professionals who may be seeking information on a product for HTS pipelines.

Our comprehensive search indicates that the term "**Anabiol**" is associated with two separate companies: AnaBio Technologies and Laboratorios **Anabiol**. Neither of these entities appears to offer a product or service directly named "**Anabiol**" for use in high-throughput screening assays as suggested by the initial query.

AnaBio Technologies is a company specializing in the microencapsulation of sensitive ingredients such as probiotics and other bioactive compounds.[1][2] Their core business focuses on protecting these ingredients from degradation and controlling their release, primarily for the food, beverage, nutraceutical, and animal nutrition industries.[2]

Laboratorios **Anabiol**, on the other hand, is a Barcelona-based laboratory that provides analytical and consulting services to the food industry.[3][4] Their expertise lies in microbiological and physicochemical analysis, quality control, and food safety.[3][4]

The absence of any scientific literature, application notes, or protocols linking a specific product named "**Anabiol**" to high-throughput screening assays suggests that the original premise for this inquiry may be based on a misunderstanding of these company names.

Therefore, the creation of detailed application notes, experimental protocols, and data presentations for "**Anabiol** in high-throughput screening assays" is not feasible, as there is no evidence of such a product or its application in this context. Researchers seeking solutions for HTS are encouraged to specify the chemical or biological nature of the agents they are interested in to obtain relevant and accurate information.

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References

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- 2. AnaBio | Microencapsulation of Sensitive Ingredients [anabio.ie]
- 3. Laboratorios Anabiol - Análisis de alimentos [anabiol.net]
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